

Cesium fluoride stability in the presence of air and moisture

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Compound of Interest

Compound Name: Cesium fluoride

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Cesium Fluoride Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions regarding the stability and handling of **cesium fluoride** (CsF), particularly in the presence of air and moisture.

Frequently Asked Questions (FAQs)

Q1: What is **cesium fluoride** and what are its primary applications in research?

Cesium fluoride (CsF) is a white crystalline solid that serves as a highly reactive source of fluoride ions in organic synthesis.^{[1][2]} Its key applications include acting as a base in reactions like the Knoevenagel condensation and as an excellent reagent for desilylation (cleavage of silicon-oxygen bonds), a crucial step in the deprotection of silyl ethers in multi-step organic synthesis.^{[3][4]} It is often preferred over other fluoride salts like potassium fluoride or sodium fluoride due to its higher solubility in organic solvents.^[1]

Q2: How stable is **cesium fluoride** when exposed to air?

Cesium fluoride is highly hygroscopic and deliquescent, meaning it readily absorbs moisture from the atmosphere.^[5] In a dry, inert atmosphere, such as nitrogen or argon, CsF is stable. However, when exposed to ambient air, it will quickly absorb water vapor, which can affect its performance in moisture-sensitive reactions. There is also evidence that cesium metal can

react with carbon dioxide in the air, though the reactivity of the salt form (CsF) with atmospheric CO₂ under normal laboratory conditions is less pronounced.[6]

Q3: My CsF has been exposed to air. What should I do?

If your CsF has been exposed to air, it has likely absorbed moisture. For many applications, especially moisture-sensitive reactions, the CsF will need to be dried before use. The recommended procedure is to heat the solid at 100°C for two hours under vacuum.[1][3][4] This will remove the absorbed water.

Q4: How should I properly store **cesium fluoride**?

To maintain its anhydrous state, CsF should be stored in a tightly sealed container in a cool, dry place, preferably within a desiccator or a glovebox with an inert atmosphere.[7] It is crucial to minimize its exposure to the laboratory atmosphere.

Q5: Is an aqueous solution of **cesium fluoride** acidic, basic, or neutral?

An aqueous solution of **cesium fluoride** is moderately basic.[1][4][8] This is because the fluoride ion (F⁻) is the conjugate base of a weak acid, hydrofluoric acid (HF). In water, the fluoride ion hydrolyzes to a small extent to produce hydroxide ions (OH⁻), thus increasing the pH of the solution. The pK_b of the fluoride ion is approximately 10.86.[8]

Q6: What are the main safety hazards associated with **cesium fluoride**?

Cesium fluoride is toxic if swallowed, inhaled, or in contact with skin.[2] It is corrosive and can cause severe skin and eye irritation. A significant hazard is its reaction with acids, which liberates highly toxic and corrosive hydrogen fluoride (HF) gas.[2] Always handle CsF in a well-ventilated area, preferably a fume hood or glovebox, and wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.

Troubleshooting Guide

Problem 1: My reaction with CsF is not proceeding as expected or giving low yields.

- Possible Cause: The most likely cause is the presence of moisture in the CsF, which can quench sensitive reagents or intermediates.

- Solution: Ensure your CsF is rigorously dried before use. Follow the detailed drying protocol outlined below. If the reaction is highly sensitive, handling the dried CsF exclusively in an inert atmosphere glovebox is recommended.

Problem 2: The CsF has turned into a clump or a paste in its container.

- Possible Cause: This is a clear indication of significant water absorption from the atmosphere due to improper storage or handling. The solid has become deliquescent.
- Solution: The material can likely be salvaged by drying it thoroughly under vacuum at 100°C for an extended period (2 hours or more, until it returns to a fine powder).^{[1][3][4]} After drying, immediately transfer it to a tightly sealed container inside a desiccator or glovebox.

Problem 3: I am observing etching or clouding of my glass reaction vessel.

- Possible Cause: When dissolved in water, CsF forms a basic solution that can slowly corrode glass and porcelain.^{[1][5]} This effect can be more pronounced at higher temperatures.
- Solution: For prolonged reactions at elevated temperatures, consider using reaction vessels made of alternative materials like polypropylene or Teflon, if compatible with your reaction conditions. For standard glass vessels, ensure reaction times are not unnecessarily long and that the vessel is thoroughly cleaned immediately after use.

Quantitative Data

Table 1: Solubility of **Cesium Fluoride**

Solvent	Temperature (°C)	Solubility (g / 100 g of solvent)
Water	0	528.9[9]
Water	18	367[3][4]
Water	25	572.9[9]
Water	50	599.3[9]
Methanol	15	191.5[9][10]
Acetonitrile	25	0.0048[9]
Acetone	24	0.00125[9]
Tetrahydrofuran (THF)	24	0.0016[9]
Diethyl Ether	-	Insoluble[3]
Pyridine	-	Insoluble[3]

Table 2: Physical and Chemical Properties of **Cesium Fluoride**

Property	Value
Appearance	White crystalline solid[3]
Molar Mass	151.90 g/mol [3][4]
Melting Point	682 °C[3][4]
Boiling Point	1251 °C[3][4]
Density	4.115 g/cm ³ [3][4]
Critical Relative Humidity	3.7%[9]
pKb of Fluoride Ion (F ⁻)	~10.86[8]

Critical Relative Humidity is the humidity at which the material will begin to absorb moisture from the air. The very low value for CsF highlights its extreme hygroscopicity.

Experimental Protocols

Protocol 1: Drying of **Cesium Fluoride**

This protocol details the procedure for drying CsF that has been exposed to moisture.

- **Preparation:** Place the hygroscopic CsF powder in a clean, dry Schlenk flask or a round-bottom flask. The flask should not be more than half full to ensure efficient drying.
- **Apparatus Setup:** Connect the flask to a vacuum line equipped with a cold trap (e.g., liquid nitrogen or dry ice/acetone) to protect the vacuum pump from any volatile impurities.
- **Drying Procedure:**
 - Begin by applying a static vacuum to the flask.
 - Once a stable vacuum is achieved, place the flask in a heating mantle or oil bath preheated to 100°C.
 - Heat the CsF under dynamic vacuum for a minimum of 2 hours. For larger quantities or visibly wet material, a longer drying time may be necessary. The solid should be a fine, free-flowing powder when dry.
- **Completion and Storage:**
 - After the drying period, remove the flask from the heat source and allow it to cool to room temperature under vacuum.
 - Once cool, backfill the flask with an inert gas (e.g., nitrogen or argon).
 - Immediately transfer the dried CsF to a tightly sealed container inside an inert atmosphere glovebox or a high-quality desiccator for storage.

Protocol 2: Handling Anhydrous **Cesium Fluoride** in a Glovebox

This protocol provides a step-by-step guide for handling anhydrous CsF for a moisture-sensitive reaction.

- Preparation: Ensure all necessary glassware (e.g., reaction flask, weighing boat, spatula) is oven-dried overnight and cooled in an ante-chamber or under vacuum before being brought into the glovebox.[\[11\]](#)
- Bringing Materials into the Glovebox:
 - Place the sealed container of dried CsF and other necessary reagents and solvents into the glovebox antechamber.
 - Evacuate and refill the antechamber with inert gas. This cycle should be repeated at least three times to remove atmospheric air and moisture.[\[12\]](#)
- Weighing and Dispensing:
 - Inside the glovebox, carefully open the container of anhydrous CsF.
 - Place a weighing boat on a tared balance.
 - Using a clean, dry spatula, weigh the desired amount of CsF. Work efficiently to minimize the time the bulk material is exposed even to the glovebox atmosphere.
 - Tightly reseal the main container of CsF immediately after dispensing.
- Reaction Setup:
 - Add the weighed CsF to the reaction flask.
 - Add other reagents and solvents as required by your specific reaction protocol.
 - Seal the reaction flask (e.g., with a septum) before removing it from the glovebox if the reaction is to be run on a Schlenk line.

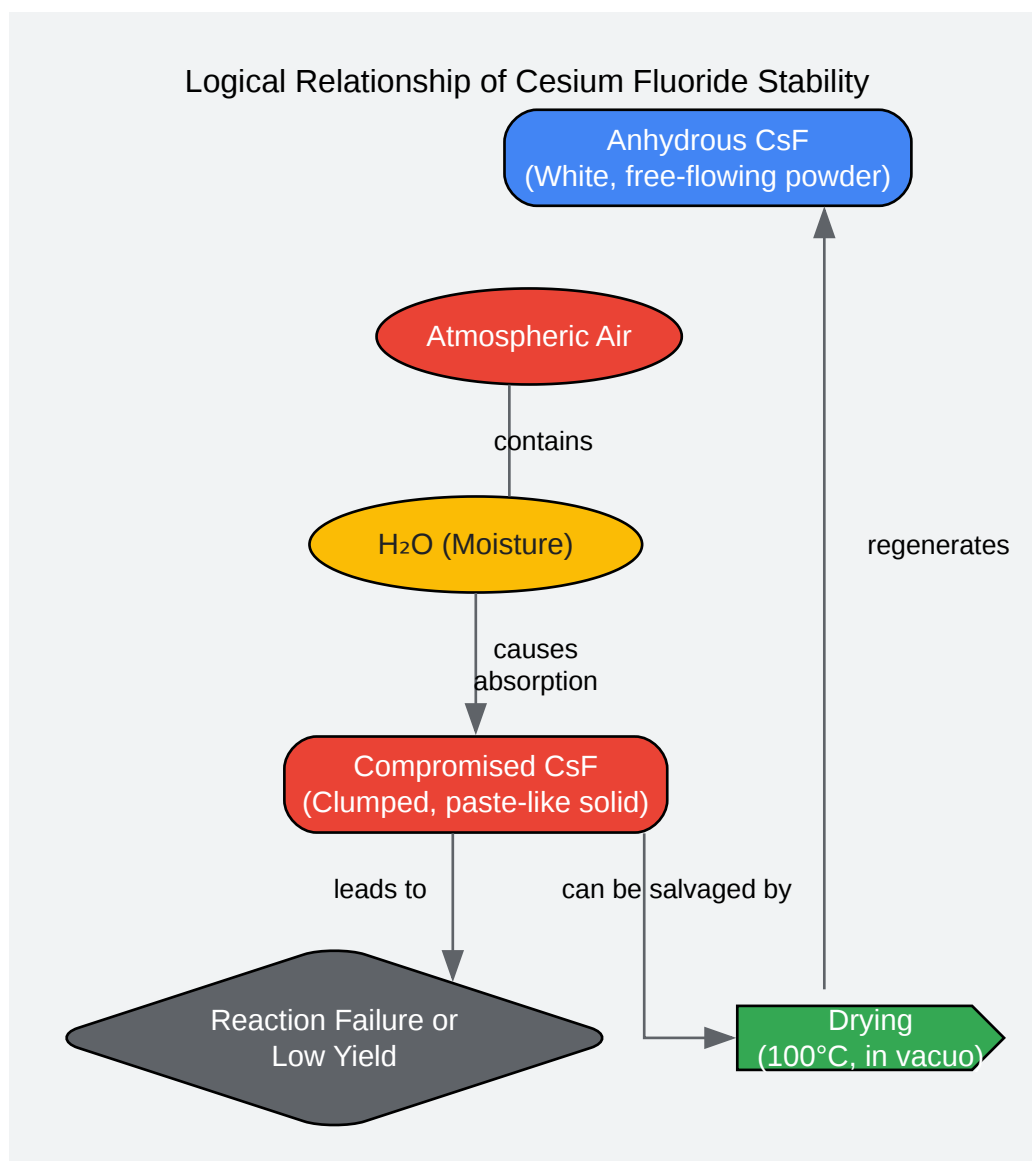
Protocol 3: Representative Reaction - Fluoride Exchange on Dichloro Silicon Phthalocyanine

This protocol is an example of a reaction where anhydrous CsF is crucial for success. (Adapted from a published procedure).[\[13\]](#)

- Reagents and Setup:

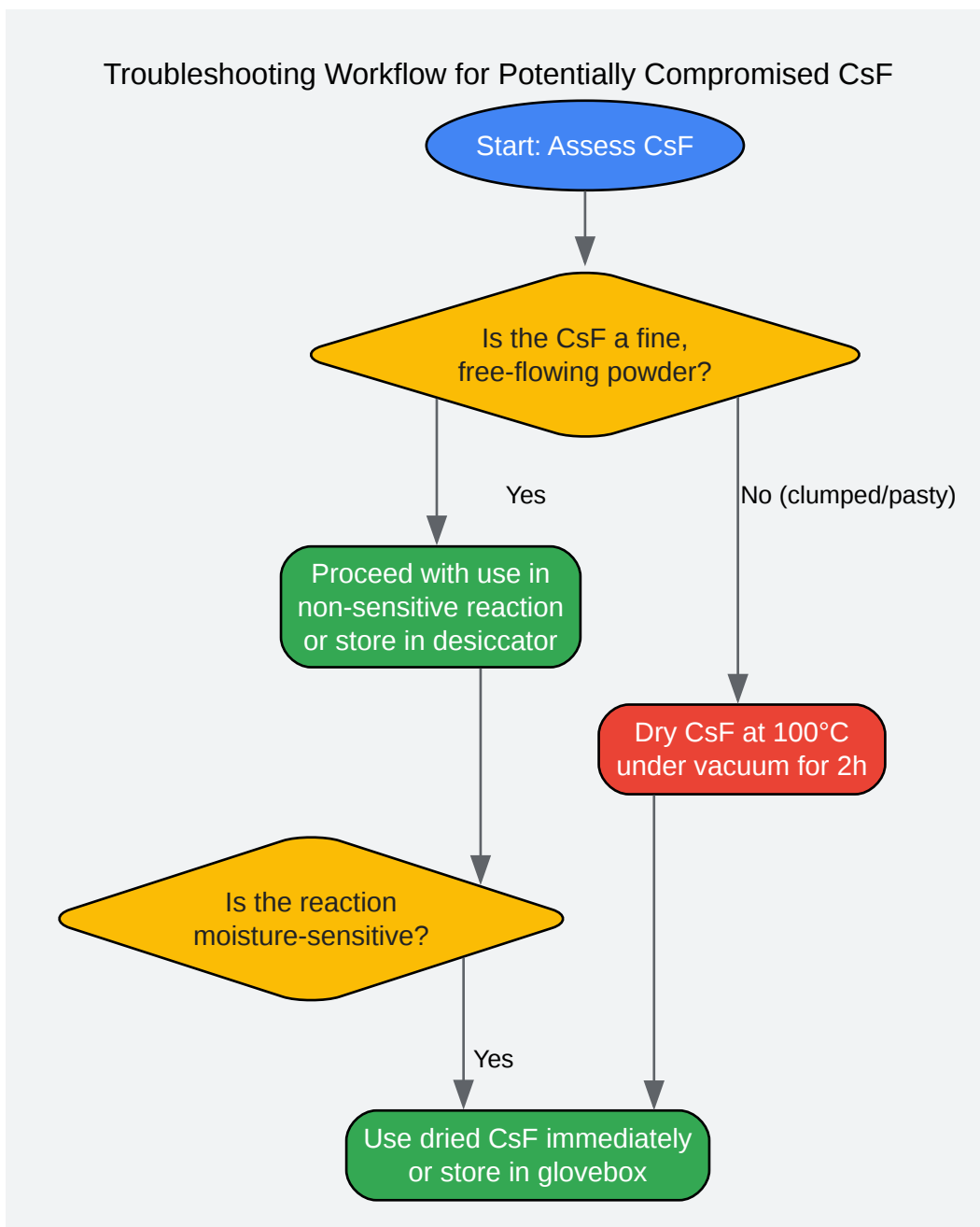
- Dichloro Silicon Phthalocyanine ($\text{Cl}_2\text{-SiPc}$) (0.1 g, 0.163 mmol)
- Anhydrous **Cesium Fluoride** (CsF) (0.06 g, 0.395 mmol)
- Anhydrous Dimethylformamide (DMF) (1 mL)
- In a glovebox, add $\text{Cl}_2\text{-SiPc}$ and anhydrous CsF to a 50 mL three-neck round-bottom flask equipped with a magnetic stir bar.
- Add anhydrous DMF to the flask.
- Fit the flask with a reflux condenser and a nitrogen inlet.
- Reaction Procedure:
 - Remove the flask from the glovebox and connect it to a Schlenk line under a positive pressure of nitrogen.
 - Heat the reaction mixture to 150°C with vigorous stirring.
 - Maintain the reaction at this temperature for 30 minutes.
- Workup and Purification:
 - Allow the reaction mixture to cool to approximately 130°C .
 - Precipitate the crude product by pouring the warm mixture into 150 mL of isopropanol.
 - Collect the solid product by gravity filtration. The product should be a fine dark indigo powder.
 - Wash the collected solid with methanol and ethanol to remove any remaining impurities.
 - Dry the final product, Difluoro Silicon Phthalocyanine ($\text{F}_2\text{-SiPc}$), under vacuum.

Visualizations



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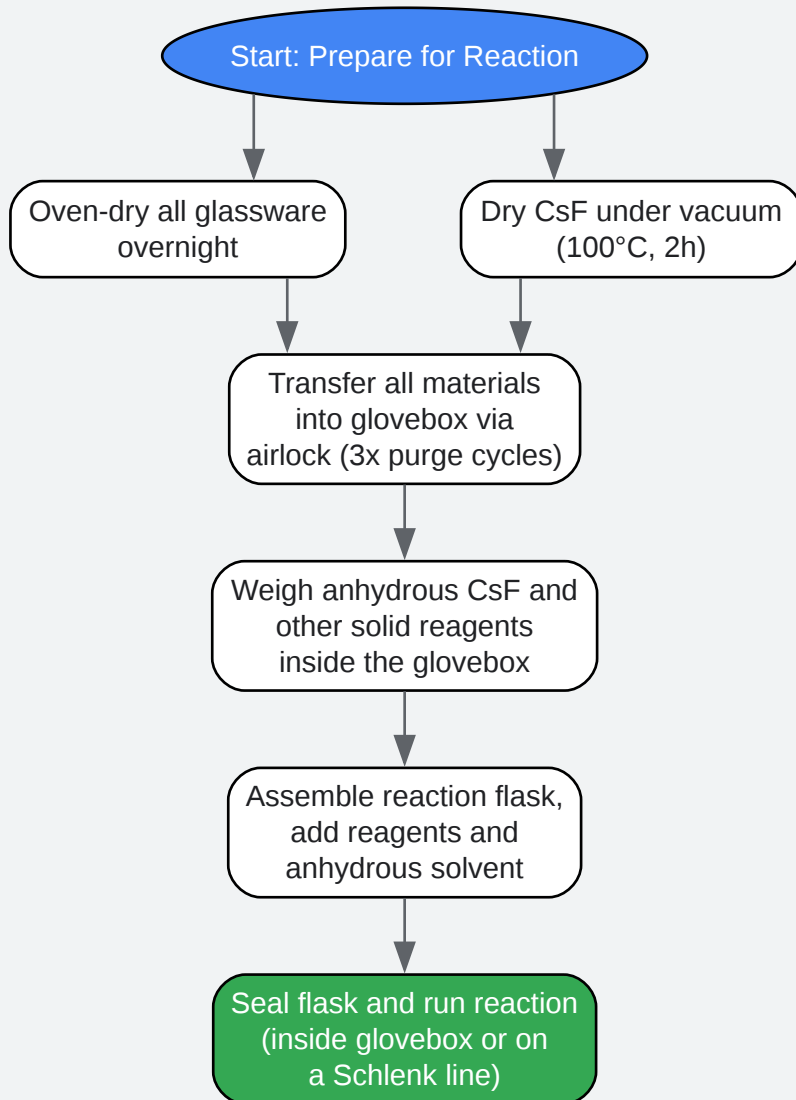
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Troubleshooting Compromised CsF

Experimental Workflow for Moisture-Sensitive Reactions with CsF



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References

- 1. Caesium fluoride - Wikipedia [en.wikipedia.org]

- 2. Cesium Fluoride [commonorganicchemistry.com]
- 3. Caesium fluoride [dlab.epfl.ch]
- 4. solarspell-dls.sfis.asu.edu [solarspell-dls.sfis.asu.edu]
- 5. Caesium Fluoride: Exploring the Applications and Prospects of a Promising Chemical Substance - HEAVEN [heavenmaterials.com]
- 6. THE REACTION BETWEEN CESIUM AND CARBON DIOXIDE (Journal Article) | OSTI.GOV [osti.gov]
- 7. ossila.com [ossila.com]
- 8. homework.study.com [homework.study.com]
- 9. cesium fluoride [chemister.ru]
- 10. Cesium Fluoride [energy-lithium.com]
- 11. www2.chemistry.msu.edu [www2.chemistry.msu.edu]
- 12. ucd.ie [ucd.ie]
- 13. Straightforward and Relatively Safe Process for the Fluoride Exchange of Trivalent and Tetravalent Group 13 and 14 Phthalocyanines - PMC [pmc.ncbi.nlm.nih.gov]
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